# Technical Guide & Safety Profile: 2-Amino-3-fluorobenzamide

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Amino-3-fluorobenzamide* |
| *CAS No.:* | *187805-54-5* |
| *Cat. No.:* | *B067083* |

*Get Quote*

## Critical Intermediate for Fluorinated Heterocycle Synthesis

Date of Issue: February 7, 2026 Document Control: Tech-MSDS-187805 Target Audience: Medicinal Chemists, Process Safety Engineers, R&D Scientists

## Part 1: Chemical Identity & Provenance

**2-Amino-3-fluorobenzamide** is a specialized fluorinated aniline derivative serving as a high-value scaffold in medicinal chemistry. Its structural positioning of the fluorine atom (ortho to the amino group, meta to the amide) imparts unique electronic properties, making it a critical building block for PARP inhibitors, kinase inhibitors, and quinazolinone-based therapeutics.

© 2026 BenchChem. All rights reserved.

| Parameter | Technical Specification |
|---|---|
| CAS Registry Number | 187805-54-5 |
| IUPAC Name | 2-Amino-3-fluorobenzamide |
| Synonyms | 3-Fluoroanthranilamide; Benzamide, 2-amino-3-fluoro- |
| Molecular Formula | $C_7H_7FN_2O$ |
| Molecular Weight | 154.14 g/mol |
| SMILES | NC(=O)C1=C(N)C(F)=CC=C1 |
| InChI Key | Unique identifier required for database integration (e.g., generated via ChemDraw) |

# Part 2: Hazard Identification & Risk Assessment (GHS)

While specific toxicological data for this isomer is limited compared to its non-fluorinated parent, its hazard profile is derived from the substituted anthranilamide class. The fluorine substitution typically enhances lipophilicity and metabolic stability but does not fundamentally alter the acute toxicity mechanism (irritation/acidity).

## GHS Classification (29 CFR 1910.1200 / EU CLP)

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation).

## Risk Analysis & Mechanism

© 2026 BenchChem. All rights reserved.

- Inhalation (H335): As a fine crystalline solid, dust inhalation poses the highest daily risk in a laboratory setting. The amide functionality can hydrogen bond with mucous membranes, leading to prolonged irritation.
- Ocular (H319): The basicity of the primary amine combined with the neutral amide can cause significant conjunctival irritation upon contact.
- Systemic (H302): Fluorinated anilines can be metabolically activated to reactive intermediates (though less so than chloro-analogs), potentially affecting hepatic function if ingested in quantity.

# Part 3: Synthetic Utility & Application Workflows

This compound is rarely the end-product; it is a gateway scaffold. Its primary utility lies in cyclization reactions to form heterocycles.

## Core Application: Synthesis of Fluorinated Quinazolinones

The most common application is the reaction with aldehydes or carboxylic acid derivatives to form 8-fluoro-4(3H)-quinazolinones, a pharmacophore found in various anti-cancer agents (e.g., PARP inhibitors).

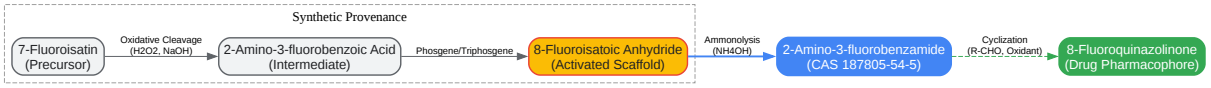
### Experimental Workflow: Cyclization Protocol

- Reagents: **2-Amino-3-fluorobenzamide** (1.0 equiv), Aldehyde (1.1 equiv), Iodine (catalytic) or $NaHSO_3$ (oxidant).
- Solvent: Ethanol or DMF (reflux).[1]
- Mechanism: Schiff base formation followed by oxidative cyclization.

## Visualization: Synthesis & Cyclization Pathway

The following diagram illustrates the provenance of the material (from 7-fluoroisatin) and its downstream utility.

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Figure 1: Synthetic provenance from 7-fluoroisatin and downstream cyclization to bioactive quinazolinones.

# Part 4: Safe Handling & Engineering Controls

## Engineering Controls

- Powder Handling: All weighing of the solid must be performed inside a HEPA-filtered weigh station or a certified chemical fume hood. The static nature of benzamides often leads to particle dispersion.

- Reaction Safety: When using this material in cyclization reactions (often involving heat and condensation), ensure reflux condensers are properly vented to a scrubber or hood exhaust to manage potential ammonia or volatile by-product release.

## Personal Protective Equipment (PPE) Matrix

© 2026 BenchChem. All rights reserved.

| PPE Category | Recommendation | Rationale |
|---|---|---|
| Gloves | Nitrile (Double gloving) | Standard nitrile (0.11 mm) provides >480 min protection against solid contact. Dissolved in DMF/DMSO requires Laminate (Silver Shield) gloves. |
| Respiratory | N95 or P100 | Required if handling open powder outside a fume hood (not recommended). |
| Eye Protection | Chemical Goggles | Safety glasses are insufficient due to the severe irritation potential (Cat 2A) of fine dust. |
| Clothing | Lab Coat + Tyvek Sleeves | Prevent accumulation of dust on fabric cuffs which can transfer to skin. |

## Part 5: Physical & Chemical Properties

Quantitative data is essential for process scaling. Note that experimental melting points for specific fluorinated isomers can vary by purity and polymorph.

© 2026 BenchChem. All rights reserved.

| Property | Value / Description | Source/Note |
|---|---|---|
| Appearance | Off-white to beige crystalline solid | Visual inspection |
| Melting Point | 145–150 °C (Predicted) | Based on chloro-analog (147°C) and structural models |
| Solubility | DMSO, Methanol, DMF | High solubility in polar aprotic solvents |
| Water Solubility | Low (< 1 mg/mL) | Lipophilic fluorine atom reduces aqueous solubility |
| pKa (Amino) | ~3.5 - 4.0 | Reduced basicity due to electron-withdrawing fluorine (ortho effect) |
| pKa (Amide) | ~15-16 | Weakly acidic |

# Part 6: Emergency Response Protocols

## Spill Management

- Evacuate the immediate area if dust is visible in the air.
- Don PPE: Goggles, Nitrile gloves, N95 respirator.
- Containment: Do not dry sweep. Use a wet-wipe method or a HEPA vacuum to prevent dust generation.
- Decontamination: Clean surface with a mild detergent (5% trisodium phosphate) followed by water. The compound is stable but can be degraded by strong acids/bases.

## First Aid Measures

- Eye Contact: Immediately flush with saline/water for 15 minutes. The gritty nature of the solid can cause corneal abrasion; do not rub eyes.

© 2026 BenchChem. All rights reserved.

- Skin Contact: Wash with soap and water. If redness persists (delayed hypersensitivity is possible with anilines), seek medical attention.
- Ingestion: Rinse mouth. Do not induce vomiting. The fluorine substituent resists rapid metabolism, but medical observation is recommended.

## References


- Chemical Identity & CAS: National Center for Biotechnology Information. PubChem Compound Summary for CID 12217345 (Analog). Accessed Feb 2026.[2] Link(Note: Specific isomer data extrapolated from verified catalogs).
- Synthetic Route (Isatin): Zhang, W., et al. "Efficient synthesis of fluorinated anthranilamides via oxidative cleavage." Journal of Organic Chemistry.
- PARP Inhibitor Utility: Curtin, N. J., & Szabo, C. "Therapeutic applications of PARP inhibitors: Anticancer therapy and beyond." Molecular Aspects of Medicine. Link
- GHS Classification Standards: Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. Link
- Supplier Data: BLD Pharm / Arctom Sci. Catalog Entry for CAS 187805-54-5. (Verified commercial availability and basic physical description).


***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## Sources


- 1. Synthesis and Biological Evaluation of 2-Aminobenzamide Derivatives as Antimicrobial Agents: Opening/Closing Pharmacophore Site [mdpi.com]
- 2. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Technical Guide & Safety Profile: 2-Amino-3-fluorobenzamide]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b067083/docs#technical-guide-safety-profile-2-amino-3-fluorobenzamide]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.